



Preparation of Antifungal Agent 58 Stock Solution for In Vitro Assays

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Antifungal agent 58	
Cat. No.:	B12397862	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of **Antifungal agent 58** (also known as compound A21; CAS No. 2422019-94-9) stock solutions intended for in vitro antifungal susceptibility testing. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical and Stability Data

Antifungal agent 58 is a potent antifungal compound, particularly effective against fluconazole-resistant strains of Candida albicans, with reported Minimum Inhibitory Concentration (MIC) values ranging from 0.06 to 8 µg/mL.[1][2] Proper handling and storage are essential to maintain its biological activity.



Property	Data	
CAS Number	2422019-94-9	
Molecular Formula	C18H15F3N2Se	
Molecular Weight	395.28 g/mol	
Appearance	Solid	
Solubility	Primarily soluble in Dimethyl Sulfoxide (DMSO). [1] If solubility issues arise, ethanol or Dimethylformamide (DMF) may be tested.	
Powder Storage Stability	3 years at -20°C, 2 years at 4°C	
In-Solvent Storage Stability	6 months at -80°C, 1 month at -20°C	

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol details the preparation of a 10 mM stock solution of **Antifungal agent 58** in DMSO. This concentration is a common starting point for serial dilutions in in vitro assays.

Materials

- Antifungal agent 58 powder
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves



Equipment

- Laminar flow hood or biological safety cabinet
- -20°C and -80°C freezers for storage

Procedure

- Pre-weighing Preparation: Before handling the compound, ensure all necessary PPE is worn. Perform all weighing and solution preparation steps in a laminar flow hood or a chemical fume hood to avoid contamination and inhalation.
- Weighing the Compound: Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **Antifungal agent 58**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.95 mg of the compound.
- Calculation:
 - Volume of DMSO (in Liters) = Mass of compound (in g) / (Molecular Weight (in g/mol) *
 Molar Concentration (in mol/L))
 - Example: (0.00395 g) / (395.28 g/mol * 0.010 mol/L) = 0.001 L = 1 mL
- Dissolution: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the weighed Antifungal agent 58.
- Mixing: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and your initials. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).



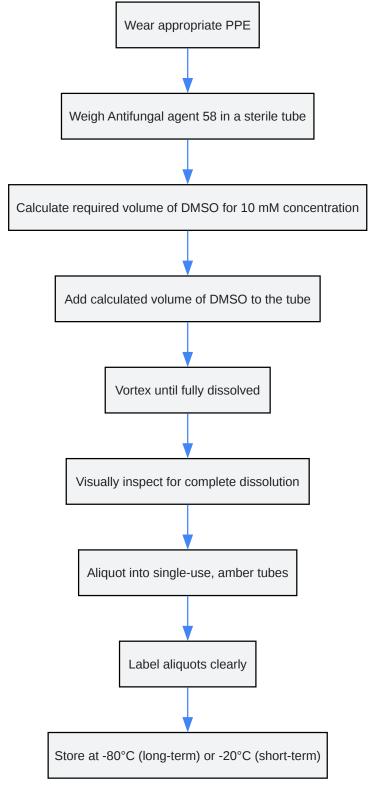


Diagram 1: Stock Solution Preparation Workflow

Click to download full resolution via product page

Diagram 1: Stock Solution Preparation Workflow



Application in In Vitro Antifungal Susceptibility Testing

The prepared stock solution is now ready for use in various in vitro assays, such as broth microdilution to determine the MIC.

Protocol for Broth Microdilution Assay

- Prepare Working Solution: On the day of the experiment, thaw an aliquot of the 10 mM stock solution at room temperature. Prepare a working solution by diluting the stock solution in the appropriate cell culture medium (e.g., RPMI-1640). The concentration of the working solution should be the highest concentration to be tested in the assay. It is crucial to ensure that the final concentration of DMSO in the assay wells does not exceed a level that affects fungal growth (typically ≤1%).
- Serial Dilutions: Perform two-fold serial dilutions of the working solution in a 96-well microtiter plate containing the culture medium.
- Inoculum Preparation: Prepare a standardized fungal inoculum as per established protocols (e.g., CLSI or EUCAST guidelines).
- Inoculation: Add the fungal inoculum to each well of the microtiter plate. Include appropriate controls (medium only, cells only, and solvent control).
- Incubation: Incubate the plate at the optimal temperature and duration for the fungal species being tested.
- MIC Determination: After incubation, determine the MIC, which is the lowest concentration of Antifungal agent 58 that causes a significant inhibition of fungal growth compared to the growth control.



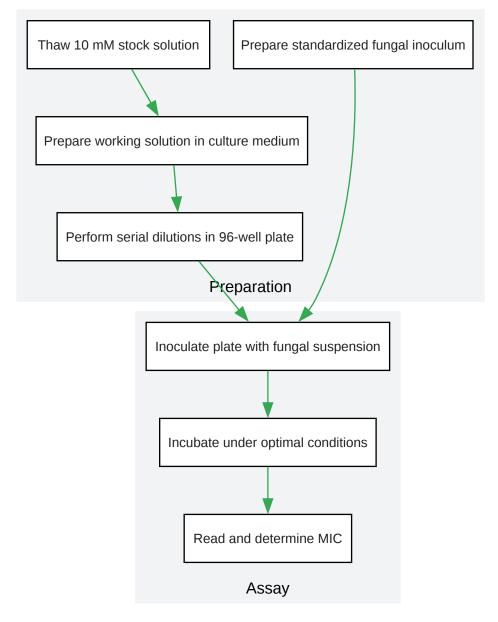


Diagram 2: Broth Microdilution Workflow

Click to download full resolution via product page

Diagram 2: Broth Microdilution Workflow

Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **Antifungal agent 58** is not widely available, general safety precautions for handling chemical compounds of this nature should be strictly followed.



- Personal Protective Equipment: Always wear a lab coat, safety goggles, and appropriate chemical-resistant gloves.
- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, especially when dealing with the powder form to avoid inhalation.
- Contact: In case of contact with eyes or skin, flush immediately with copious amounts of water for at least 15 minutes and seek medical attention.
- Ingestion: If ingested, do not induce vomiting. Seek immediate medical attention.
- Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations for chemical waste.

By following these detailed application notes and protocols, researchers can ensure the reliable and safe preparation and use of **Antifungal agent 58** stock solutions for their in vitro antifungal studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Antifungal agent 58 2422019-94-9_Fungal_Anti-infection_Signaling Pathways_Products_PeptideDB [peptidedb.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Preparation of Antifungal Agent 58 Stock Solution for In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397862#how-to-prepare-antifungal-agent-58-stock-solution-for-in-vitro-assays]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com